Spectroscopic Characterization of (1-Butyl)triethylammonium Bromide: A Technical Guide

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Compound of Interest

Compound Name:	*(1-Butyl)triethylammonium bromide*
CAS No.:	*13028-69-8*
Cat. No.:	*B080828*

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Preamble: Navigating Data Availability in Applied Chemistry

In the realm of chemical research and development, the comprehensive characterization of a compound is paramount to ensuring its identity, purity, and suitability for a given application. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are the cornerstones of this characterization process. This guide provides an in-depth technical overview of the expected spectroscopic data for **(1-Butyl)triethylammonium bromide** (CAS No. 13028-69-8), a quaternary ammonium salt utilized as a phase transfer catalyst and in various industrial applications.[1][2]

It is important to note that while **(1-Butyl)triethylammonium bromide** is a commercially available reagent, a comprehensive set of its experimental spectroscopic data is not readily available in publicly accessible databases. This is not an uncommon scenario for established chemical entities. Therefore, this guide will proceed by utilizing predictive models for NMR

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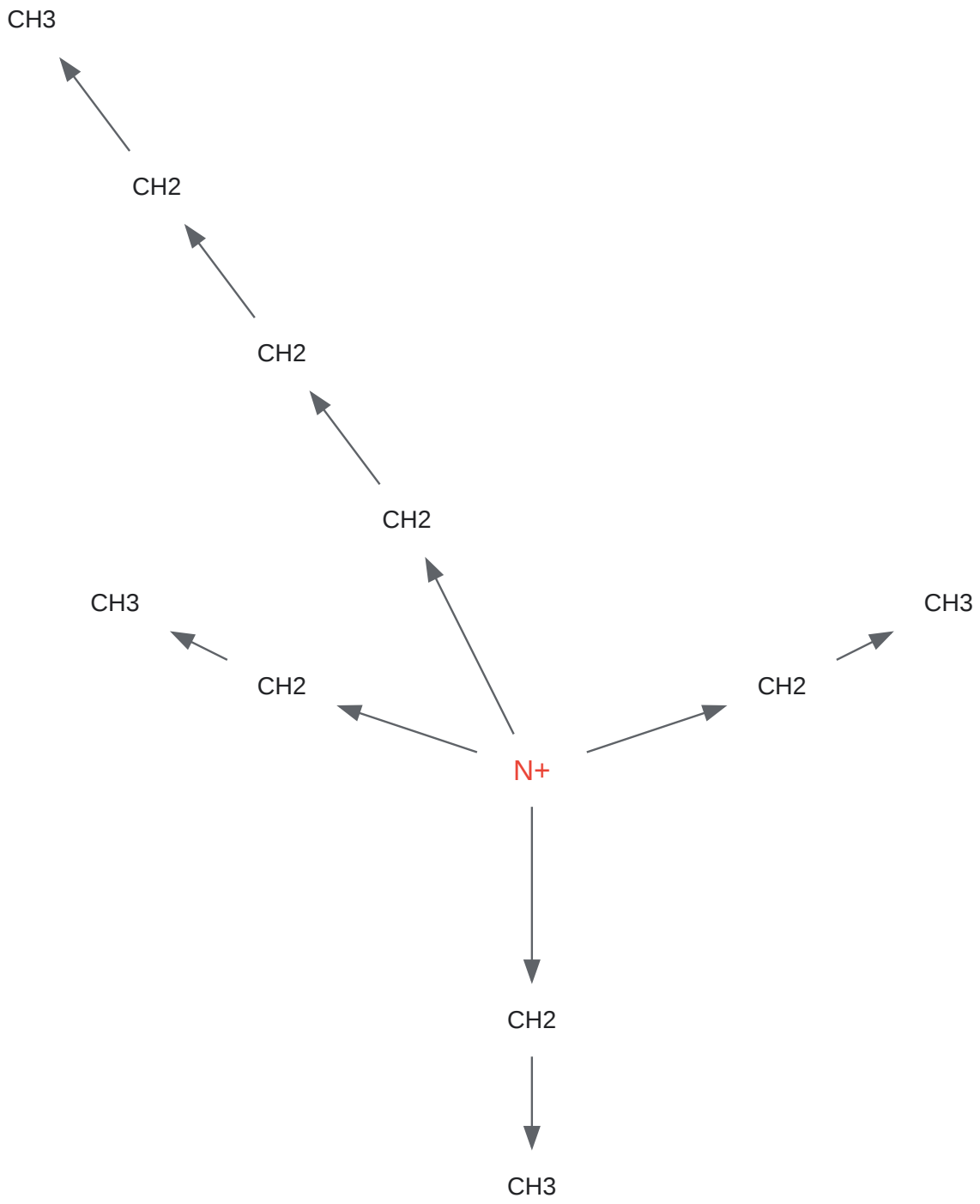
spectroscopy and by drawing on established principles of group frequency in IR and fragmentation patterns in mass spectrometry. Where beneficial for illustrative purposes, comparisons will be made to the known spectra of closely related analogs. This approach allows us to construct a robust analytical framework for researchers working with this compound or similar quaternary ammonium salts.

Molecular Structure and Spectroscopic Overview

(1-Butyl)triethylammonium bromide possesses a central, positively charged nitrogen atom bonded to three ethyl groups and one butyl group, with a bromide anion providing charge neutrality.[3][4] This structure dictates the spectroscopic features we anticipate observing.

Below is a diagram illustrating the molecular structure of the (1-Butyl)triethylammonium cation.

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Caption: Molecular structure of the (1-Butyl)triethylammonium cation.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **(1-Butyl)triethylammonium bromide**, we will examine the expected features of both ^{1}H and ^{13}C NMR spectra.

^{1}H NMR Spectroscopy

Theoretical Principles: Proton NMR provides information on the number of distinct proton environments, their relative numbers (through integration), and their connectivity (through spin-spin coupling). The chemical shift of a proton is influenced by its electronic environment; protons adjacent to the electron-withdrawing quaternary ammonium center will be deshielded and appear at a higher chemical shift (downfield).

Predicted ^{1}H NMR Data (500 MHz, D_2O):

Signal	Predicted Chemical Shift (ppm)	Multiplicity	Integration	Assignment
a	3.25	Quartet (q)	6H	N-CH_2-CH_3 (Ethyl)
b	3.18	Triplet (t)	2H	N-CH_2-$CH_2CH_2CH_3$ (Butyl)
c	1.65	Sextet	2H	N-CH_2-CH_2-CH_2CH_3 (Butyl)
d	1.38	Sextet	2H	N-CH_2CH_2-CH_2-CH_3 (Butyl)
e	1.30	Triplet (t)	9H	N-CH_2-CH_3 (Ethyl)
f	0.95	Triplet (t)	3H	N-$CH_2CH_2CH_2$-CH_3 (Butyl)

Interpretation and Causality:

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- Signals 'a' and 'b': The methylene protons directly attached to the nitrogen (-CH_2-N^+-) are the most deshielded due to the inductive effect of the positive charge. We predict two distinct signals because the ethyl and butyl groups are chemically non-equivalent. The quartet for the ethyl methylene protons arises from coupling to the adjacent methyl protons, while the triplet for the butyl methylene protons is due to coupling with the neighboring methylene group.

- Signals 'c' and 'd': These represent the internal methylene groups of the butyl chain. Their chemical shifts are progressively further upfield as their distance from the nitrogen center increases.

- Signals 'e' and 'f': The terminal methyl groups of the ethyl and butyl chains are the most shielded and appear at the lowest chemical shifts. The triplet multiplicity is due to coupling with the adjacent methylene groups.

Experimental Protocol: Acquiring a High-Quality ^1H NMR Spectrum

- Sample Preparation: Accurately weigh approximately 5-10 mg of **(1-Butyl)triethylammonium bromide** and dissolve it in 0.6-0.7 mL of a suitable deuterated solvent (e.g., D_2O, $CDCl_3$, or DMSO-d_6). The choice of solvent is critical; for ionic compounds, D_2O or DMSO-d_6 often provide better solubility.

- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal signal dispersion.

- Acquisition Parameters:
  - Set the spectral width to cover the expected chemical shift range (e.g., 0-10 ppm).
  - Use a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio.
  - Employ a relaxation delay of at least 5 seconds to ensure accurate integration, particularly for the quaternary ammonium salt.

- Processing: Apply a Fourier transform to the acquired free induction decay (FID), followed by phase and baseline correction. Calibrate the chemical shift scale using the residual solvent peak or an internal standard (e.g., TMS or DSS).

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^{13}C NMR Spectroscopy

Theoretical Principles: Carbon-13 NMR provides information about the number of non-equivalent carbon environments in a molecule. As with ^{1}H NMR, carbons closer to the electron-withdrawing nitrogen will be deshielded.

Predicted ^{13}C NMR Data (125 MHz, D_2O):

Signal	Predicted Chemical Shift (ppm)	Assignment
1	57.8	N-CH_2-$CH_2CH_2CH_3$ (Butyl)
2	52.3	N-CH_2-CH_3 (Ethyl)
3	23.5	N-CH_2-CH_2-CH_2CH_3 (Butyl)
4	19.4	N-CH_2CH_2-CH_2-CH_3 (Butyl)
5	13.2	N-$CH_2CH_2CH_2$-CH_3 (Butyl)
6	7.5	N-CH_2-CH_3 (Ethyl)

Interpretation and Causality:

- The spectrum is expected to show six distinct carbon signals, corresponding to the six unique carbon environments in the molecule.
- The carbons directly attached to the nitrogen are the most downfield (Signals 1 and 2).
- The chemical shifts of the butyl chain carbons (Signals 3, 4, and 5) decrease as their distance from the nitrogen increases.
- The terminal methyl carbons of the ethyl and butyl groups (Signals 6 and 5) are the most upfield.

Infrared (IR) Spectroscopy

Theoretical Principles: IR spectroscopy measures the absorption of infrared radiation by a molecule, which corresponds to vibrations of its chemical bonds. Specific functional groups

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have characteristic absorption frequencies. For **(1-Butyl)triethylammonium bromide**, the most prominent features will be C-H stretching and bending vibrations.

Expected IR Absorption Bands:

Wavenumber (cm^{-1})	Vibration Type	Intensity
2960-2850	C-H stretching (alkyl)	Strong
1470-1450	C-H bending (methylene and methyl)	Medium
1380-1370	C-H bending (methyl)	Medium-Weak

Interpretation: The IR spectrum of this compound is expected to be dominated by aliphatic C-H absorptions. The absence of other significant functional group absorptions (e.g., O-H, N-H, C=O) would be a key indicator of its purity.

Mass Spectrometry (MS)

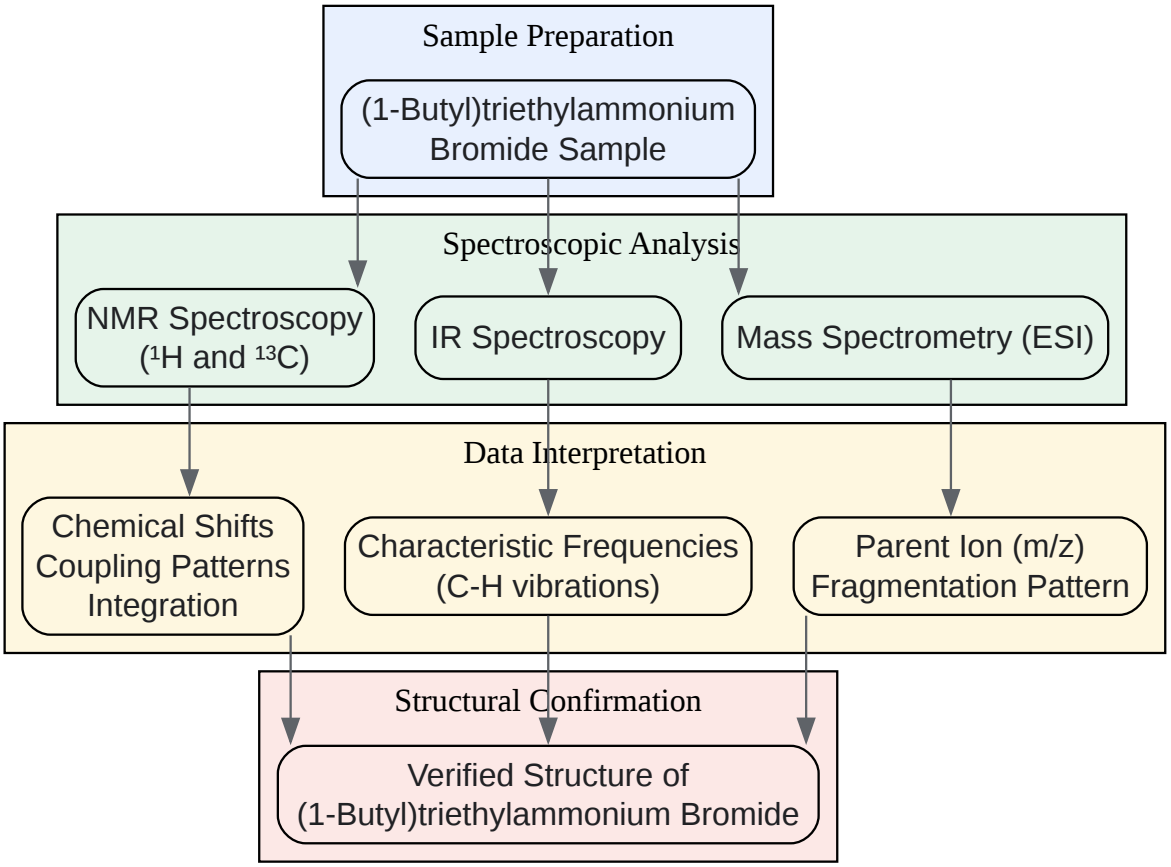
Theoretical Principles: Mass spectrometry provides information about the mass-to-charge ratio (m/z) of ions. For a pre-charged species like a quaternary ammonium salt, electrospray ionization (ESI) is the technique of choice. The primary ion observed will be the intact cation.

Expected Mass Spectrum (ESI+):

- Parent Ion: The most prominent peak in the positive ion mode ESI mass spectrum will be the (1-Butyl)triethylammonium cation $[C_{10}H_{24}N]^+$.
  - Expected m/z: 158.19 (Monoisotopic mass)
- Fragmentation: While ESI is a soft ionization technique, some in-source fragmentation may occur. Common fragmentation pathways for quaternary ammonium salts include the loss of alkyl groups. Potential fragment ions could include:
  - Loss of a butyl group: $[M - C_4H_9]^+$ at m/z 101.12
  - Loss of an ethyl group: $[M - C_2H_5]^+$ at m/z 129.16

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Below is a workflow for the analysis of **(1-Butyl)triethylammonium bromide** using the described spectroscopic techniques.



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Caption: Workflow for the spectroscopic characterization of **(1-Butyl)triethylammonium bromide**.

Conclusion

The combination of NMR, IR, and mass spectrometry provides a comprehensive toolkit for the structural elucidation and purity assessment of **(1-Butyl)triethylammonium bromide**. While experimental data for this specific compound is not widely published, a thorough understanding of spectroscopic principles allows for the prediction and interpretation of its key spectral

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features. This guide provides a framework for researchers to approach the analysis of this and other quaternary ammonium salts, ensuring the integrity of their materials and the reliability of their experimental outcomes.

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